

# Safety and Handling of 4-Pentenylboronic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 4-Pentenylboronic acid

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This technical guide provides comprehensive safety and handling information for **4-pentenylboronic acid**. The following sections detail its hazards, necessary precautions, and emergency procedures to ensure its safe use in a laboratory setting.

## Hazard Identification and Classification

**4-Pentenylboronic acid** is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation <sup>[1]</sup>
Skin Irritation	2	H315: Causes skin irritation <sup>[2]</sup>
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation <sup>[3]</sup>

Signal Word: Warning

Hazard Pictograms:

-  Alt text

## Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **4-pentenylboronic acid** is crucial for its safe handling.

Property	Value
Molecular Formula	C5H11BO2[1]
Molecular Weight	113.95 g/mol [1]
CAS Number	886747-03-1[1]
Appearance	No data available
Boiling Point	No data available
Melting Point	No data available
Solubility	No data available
Hygroscopicity	Hygroscopic[4]

## Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is paramount to minimize risks associated with **4-pentenylboronic acid**.

## Personal Protective Equipment (PPE)

When handling **4-pentenylboronic acid**, the following personal protective equipment should be worn:

- Eye Protection: Safety glasses with side shields or goggles are mandatory.[2][4] A face shield may be required for operations with a higher risk of splashing.[2]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) must be worn.[2][5]

- Skin and Body Protection: A laboratory coat is required.[6] For larger quantities or when there is a risk of significant exposure, additional protective clothing may be necessary.[2]
- Respiratory Protection: If dust or aerosols are generated, a dust respirator should be used. [2] Work should be conducted in a well-ventilated area, preferably in a chemical fume hood. [4][5]

## Handling Procedures

- Avoid contact with skin and eyes.[4]
- Do not breathe dust or aerosols.[4][5]
- Wash hands thoroughly after handling.[2][5]
- Use only in a well-ventilated area or under a chemical fume hood.[5][6]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[4]
- Minimize dust generation.[2]

## Storage Conditions

- Store in a tightly closed container.[2][5]
- Keep in a cool, dry, and well-ventilated place.[2]
- Protect from moisture as the substance is hygroscopic.[4]
- Store away from incompatible materials.[2]
- Store locked up.[4][5]

## Emergency Procedures

### First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[4][5]
Skin Contact	Take off immediately all contaminated clothing. Wash off with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[4][5]
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[4][5]
Ingestion	Clean mouth with water. Get medical attention. [4][5]

## Spill and Leak Procedures

- Ensure adequate ventilation.[4]
- Avoid dust formation.[7]
- Wear appropriate personal protective equipment.[4]
- Sweep up the spilled material and shovel it into a suitable container for disposal.[4]
- Clean the spill area thoroughly.
- Prevent the product from entering drains.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use extinguishing media appropriate for the surrounding fire.

- Hazardous Combustion Products: In case of fire, hazardous decomposition products such as carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and oxides of boron may be formed.[4]
- Fire-Fighting Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4]

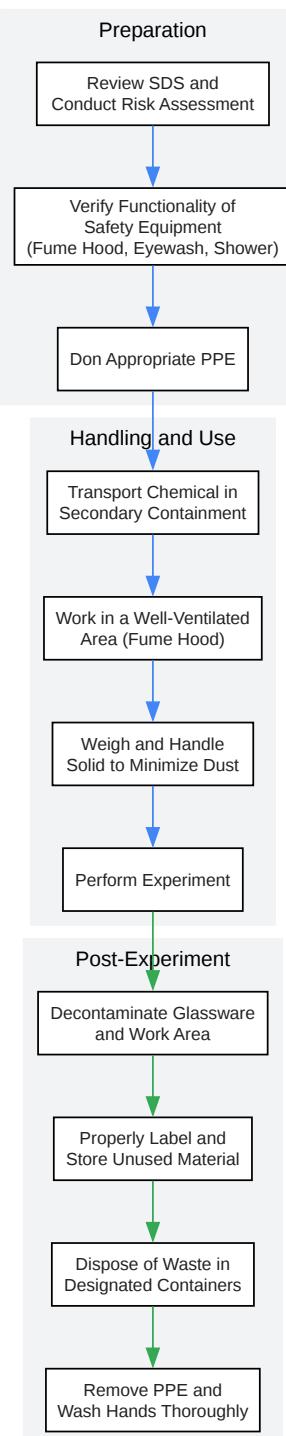
## Disposal Considerations

Dispose of contents and container in accordance with local, regional, and national regulations. The material should be disposed of at an approved waste disposal plant.[4][5]

## Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **4-pentenylboronic acid** in a research environment.

## Workflow for Safe Handling of 4-Pentenylboronic Acid

[Click to download full resolution via product page](#)**Caption: Safe handling workflow for **4-pentenylboronic acid**.**

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